

# preventing oxidation of iron in olivine during high-temperature experiments

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## Compound of Interest

Compound Name: Olivine

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## Technical Support Center: High-Temperature Olivine Experiments

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers conducting high-temperature experiments with iron-bearing **olivine**. The primary focus is on preventing the unwanted oxidation of ferrous iron ( $\text{Fe}^{2+}$ ) to ferric iron ( $\text{Fe}^{3+}$ ), which can alter experimental outcomes and lead to the formation of secondary phases like magnetite or hematite.

## Frequently Asked Questions (FAQs)

Q1: Why is it critical to prevent iron oxidation in **olivine** during experiments?

Preventing the oxidation of iron from its ferrous ( $\text{Fe}^{2+}$ ) state to ferric ( $\text{Fe}^{3+}$ ) state is crucial because the oxidation state affects the mineral's physical and chemical properties.  $\text{Fe}^{3+}$  cannot be incorporated into the **olivine** crystal lattice in the same way as  $\text{Fe}^{2+}$ .<sup>[1]</sup> Uncontrolled oxidation leads to the breakdown of the original **olivine** and the formation of new mineral assemblages, such as magnetite and pyroxene, which invalidates the experimental results.<sup>[2]</sup>  
<sup>[3]</sup>

Q2: What is oxygen fugacity ( $f\text{O}_2$ ) and why is it the key parameter to control?

Oxygen fugacity ( $fO_2$ ) is a measure of the thermodynamically effective partial pressure of oxygen in a system. It represents the chemical potential of oxygen and is the most critical parameter for controlling redox conditions in high-temperature experiments.<sup>[1]</sup> By maintaining the  $fO_2$  within the stability field of  $Fe^{2+}$  in **olivine** for a given temperature and pressure, oxidation can be prevented.

Q3: What are the primary methods for controlling oxygen fugacity?

There are two main techniques for controlling  $fO_2$  in laboratory experiments:

- **Solid-State Oxygen Buffers:** This method involves placing the sample in a sealed container (e.g., a platinum capsule) along with a specific assemblage of minerals or compounds that defines the oxygen fugacity at a given temperature.<sup>[1][4]</sup>
- **Gas-Mixing Furnaces:** These furnaces allow for precise control of gas mixtures (e.g., CO-CO<sub>2</sub>, H<sub>2</sub>-CO<sub>2</sub>) that flow through the furnace, thereby imposing a specific oxygen fugacity on the experimental charge.

Q4: How do I choose the correct solid-state oxygen buffer for my experiment?

The choice of buffer depends on the desired redox conditions. Buffers are mineral assemblages that fix the oxygen fugacity along a specific curve as a function of temperature.<sup>[1]</sup> You should select a buffer that maintains an  $fO_2$  level where the iron in your **olivine** sample remains in the  $Fe^{2+}$  state at your target experimental temperature. Common buffers are listed from most oxidizing to most reducing.<sup>[1]</sup> For many terrestrial applications, conditions are often near the Fayalite-Magnetite-Quartz (FMQ) buffer.<sup>[1][5]</sup>

## Troubleshooting Guide: Unintended Olivine Oxidation

This guide addresses the common problem of finding evidence of oxidation in your **olivine** sample post-experiment.

**Problem:** My **olivine** sample shows signs of oxidation (e.g., discoloration, presence of magnetite or hematite).

**Possible Cause 1:** Incorrect Oxygen Fugacity ( $fO_2$ ) Control

- Troubleshooting Step: If using solid-state buffers, inspect the recovered buffer material after the experiment using SEM or XRD. The presence of all the original pure minerals in the buffer assemblage is necessary to ensure the  $fO_2$  was correctly fixed.[1][6] If one of the phases is exhausted, the buffer capacity was exceeded.
- Solution:
  - Increase the amount of buffer material relative to the sample size.
  - Ensure the buffer materials are pure and correctly prepared.
  - For gas-mixing furnaces, verify the calibration of mass flow controllers and check for any fluctuations in gas pressures during the run.

#### Possible Cause 2: Leaks in the Experimental Assembly

- Troubleshooting Step: A leak in the system (e.g., a cracked furnace tube or a poorly sealed capsule) can allow atmospheric oxygen to enter, overwhelming the buffer or gas mixture.
- Solution:
  - Before the experiment, perform a leak check on the gas lines and furnace assembly.
  - Carefully weld capsules shut and inspect the weld for any visible imperfections. For piston-cylinder or multi-anvil experiments, ensure the integrity of the entire pressure assembly.

#### Possible Cause 3: Reaction with Capsule Material or Assembly Components

- Troubleshooting Step: At high temperatures, iron can diffuse from the **olivine** sample into the capsule material (e.g., platinum), a phenomenon known as iron loss. This process can promote oxidation at the sample's surface. In some cases, the buffer itself can react with or dissolve into the capsule material.[7]
- Solution:
  - Pre-saturate the capsule with iron by running it with a sacrificial charge of similar composition before the main experiment.[8]

- Consider using alternative capsule materials like Rhenium (Re) for more reducing conditions, though be aware of potential Ni loss to Re wires.[8]
- In double-capsule designs, ensure the buffer material is physically separated and does not react with the sample capsule.[7]

## Experimental Protocols & Data

### Protocol 1: The Double Capsule Technique for Solid-State Buffers

This technique is commonly used in high-pressure apparatus (e.g., piston-cylinder, multi-anvil) to isolate the sample from the buffering material while allowing for the transfer of hydrogen, which controls the oxygen fugacity.

- **Sample Preparation:** Load the powdered **olivine** sample into a small, sealed inner capsule (e.g., Pt or AuPd).
- **Buffer Preparation:** Prepare a physical mixture of the chosen solid buffer powders (e.g., Ni metal and NiO powder).
- **Assembly:** Place the sealed inner capsule into a larger outer capsule (e.g., Pt). Add the buffer mixture and a small amount of water to the outer capsule, surrounding the inner one.
- **Sealing:** Carefully weld the outer capsule shut. The water will dissociate at high temperatures, producing a hydrogen fluid that permeates the inner capsule and imposes the  $fO_2$  of the external buffer.
- **Experiment:** Place the assembled double capsule into the high-pressure apparatus and run the experiment at the desired P-T conditions.
- **Post-Run Analysis:** After quenching, recover the capsule and analyze both the sample and the buffer material to confirm the experiment was successful. The presence of both metal and oxide in the buffer is crucial for verification.[6]

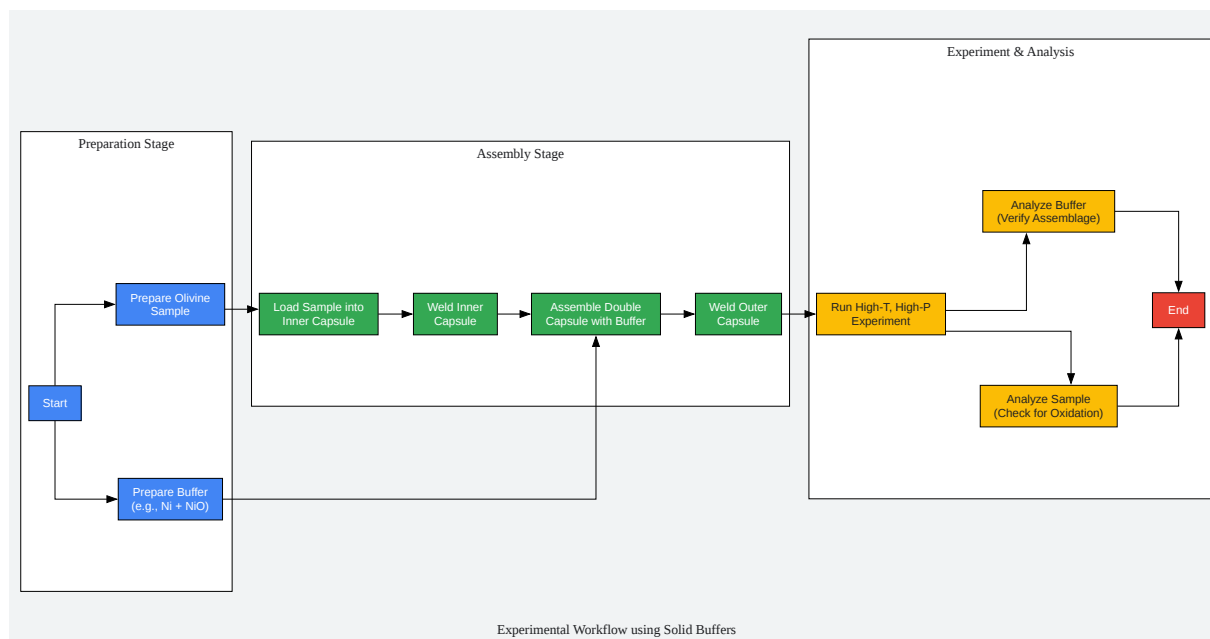
### Quantitative Data: Common Solid-State Oxygen Buffers

The following table summarizes common solid buffers used to control oxygen fugacity in experiments. The reactions define the  $fO_2$  as a function of temperature.

Buffer Abbreviation	Buffer Name	Reaction	Relative $fO_2$
MH	Magnetite-Hematite	$6Fe_2O_3 \rightleftharpoons 4Fe_3O_4 + O_2$	Most Oxidizing
NNO	Nickel-Nickel Oxide	$2NiO \rightleftharpoons 2Ni + O_2$	Intermediate
FMQ	Fayalite-Magnetite-Quartz	$2Fe_3O_4 + 3SiO_2 \rightleftharpoons 3Fe_2SiO_4 + O_2$	Intermediate
WM	Wüstite-Magnetite	$2Fe_3O_4 \rightleftharpoons 6FeO + O_2$	Reducing
IW	Iron-Wüstite	$2FeO \rightleftharpoons 2Fe + O_2$	Reducing
QIF	Quartz-Iron-Fayalite	$Fe_2SiO_4 \rightleftharpoons 2Fe + SiO_2 + O_2$	Very Reducing

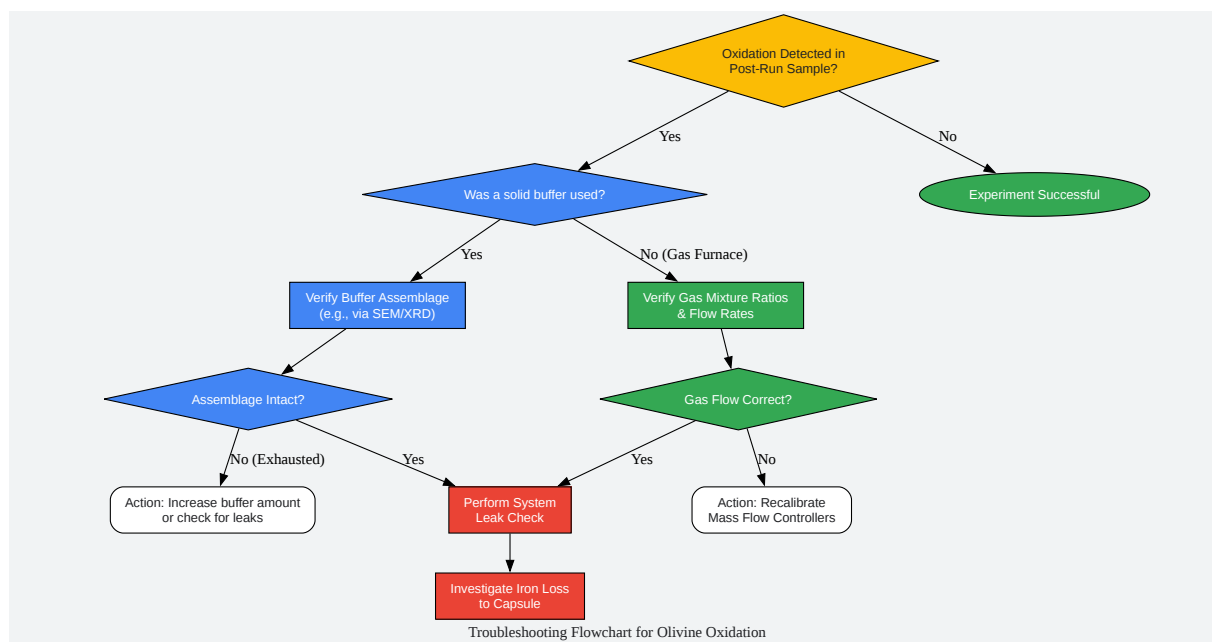
Table Reference:[1]

## Visualizations



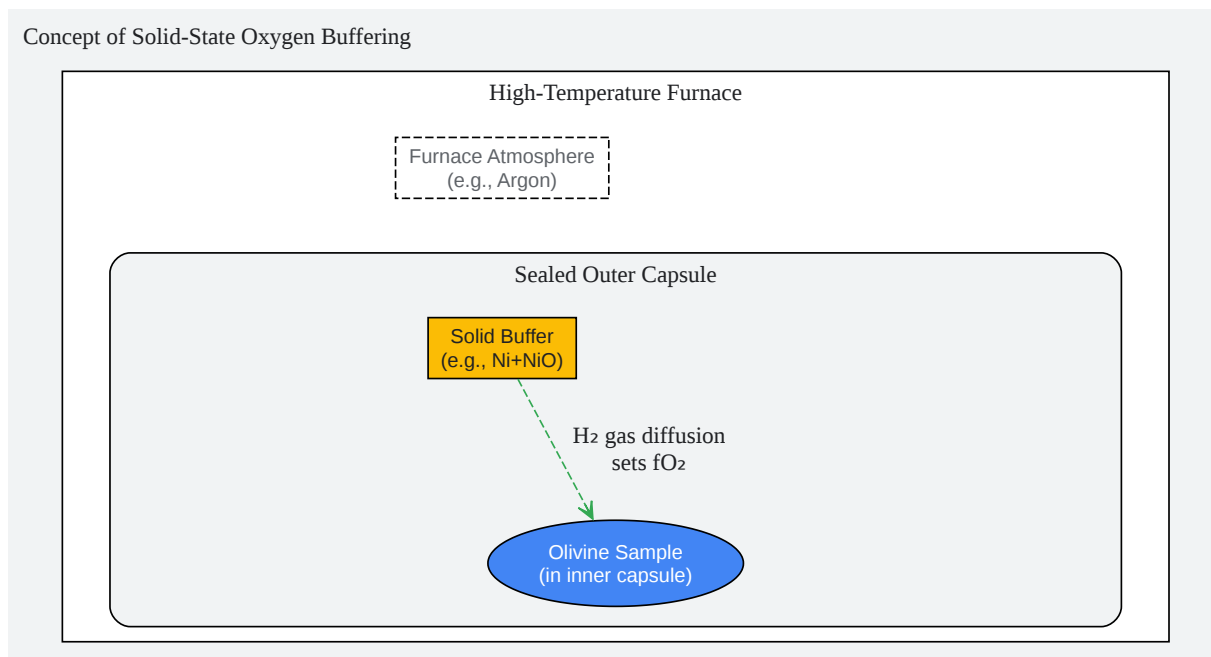
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Caption: Workflow for preventing **olivine** oxidation using the double capsule solid buffer method.



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Caption: A logical flowchart for troubleshooting the causes of unwanted **olivine** oxidation.



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Caption: Diagram showing how a solid buffer controls the oxygen fugacity around the sample.

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## References

- 1. Mineral redox buffer - Wikipedia [en.wikipedia.org]
- 2. Experimental synthesis of Fe-bearing olivine at near-solidus temperatures and its decomposition during longtime heating [jstage.jst.go.jp]
- 3. pubs.geoscienceworld.org [pubs.geoscienceworld.org]



- 4. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 5. academic.oup.com [academic.oup.com]
- 6. EJM - Effect of oxygen fugacity on the storage of water in wadsleyite and olivine in H and H<sub>2</sub>O-C fluids and implications for melting atop the transition zone [ejm.copernicus.org]
- 7. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 8. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
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